

Luteolin-7-O-gentiobioside CAS number and molecular formula

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Compound of Interest

Compound Name: *luteolin-7-O-gentiobiside*

Cat. No.: *B15091831*

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Luteolin-7-O-gentiobioside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 70855-41-3 Molecular Formula: $C_{27}H_{30}O_{16}$

This technical guide provides a comprehensive overview of Luteolin-7-O-gentiobioside, a flavonoid glycoside. Due to the limited specific research on this particular compound, this document also includes in-depth information on the closely related and extensively studied compounds, luteolin and luteolin-7-O-glucoside, to provide a broader context for its potential biological activities and mechanisms of action.

Physicochemical Properties

Property	Value
CAS Number	70855-41-3
Molecular Formula	$C_{27}H_{30}O_{16}$
Synonyms	Luteolin 7-gentiobioside, Glucoluteoloside

Pharmacokinetic Profile of Luteolin-7-O-gentiobioside

A key study investigated the pharmacokinetics of luteolin-7-O-gentiobioside in beagle dogs following intravenous administration of a traditional Chinese medicinal preparation known as Kudiezi injection. This study provides the most direct quantitative data and experimental protocol for the target compound.

Experimental Protocol: Pharmacokinetic Analysis in Beagle Dogs

A rapid and selective ultra-fast liquid chromatography-tandem mass spectrometry (UFLC-MS/MS) method was developed for the simultaneous determination of luteolin-7-O-gentiobioside, luteolin-7-O- β -D-glucoside, and luteolin-7-O- β -D-glucuronide in beagle dog plasma.

- **Sample Preparation:** Protein precipitation from plasma samples was performed using acidified acetonitrile.
- **Chromatography:** The analytes were separated on a Venusil MP C18 column. A gradient elution system composed of 0.05% formic acid and acetonitrile was used at a flow rate of 0.4 ml/min.
- **Detection:** Detection was carried out using multiple reaction monitoring (MRM) mode with a turbo ion spray source under a negative ionization condition.
- **Internal Standard:** Puerarin was used as the internal standard.

Quantitative Pharmacokinetic Data

The UFLC-MS/MS method was validated and demonstrated good linearity.

Analyte	Lower Limit of Quantification (ng/mL)	Extraction Recovery (%)
Luteolin-7-O-gentiobioside	1.0	>75
Luteolin-7-O-β-D-glucoside	1.0	>75
Luteolin-7-O-β-D-glucuronide	4.0	>75

The intra-day and inter-day precision and accuracy deviations for all three analytes were less than 15%. This validated method was successfully applied to the pharmacokinetic study in beagle dogs.[\[1\]](#)[\[2\]](#)

Biological Activities and Signaling Pathways of Related Compounds

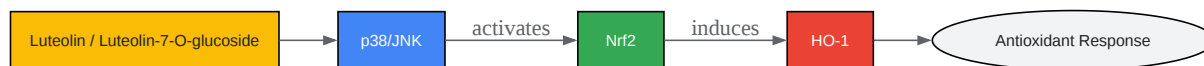
While specific data for luteolin-7-O-gentiobioside is scarce, extensive research on its aglycone, luteolin, and the closely related glycoside, luteolin-7-O-glucoside (LUT-7G), provides valuable insights into its potential biological activities. These compounds are known for their anti-inflammatory, antioxidant, and anti-cancer properties.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Anti-inflammatory and Antioxidant Mechanisms

Luteolin and luteolin-7-O-glucoside have been shown to modulate key inflammatory and antioxidant signaling pathways.

- **NF-κB and MAPK Signaling:** Both luteolin and LUT-7G can downregulate the expression of pro-inflammatory cytokines such as IL-1β, IL-6, and TNF-α by inhibiting the NF-κB and MAPK signaling pathways.[\[4\]](#) This, in turn, reduces the production of inflammatory mediators like COX-2 and iNOS.
- **JAK/STAT Pathway:** These flavonoids have been demonstrated to interfere with the JAK/STAT inflammatory pathway.[\[4\]](#)
- **Nrf2/HO-1 Pathway:** Luteolin and luteolin-7-O-glucoside can enhance the cellular antioxidant defense system by activating the Nrf2 signaling pathway, which leads to the upregulation of antioxidant enzymes like heme oxygenase-1 (HO-1).[\[7\]](#)[\[8\]](#)

Below is a diagram illustrating the modulation of the Nrf2/MAPK mediated HO-1 signaling cascade by luteolin and luteolin-7-O-glucoside.



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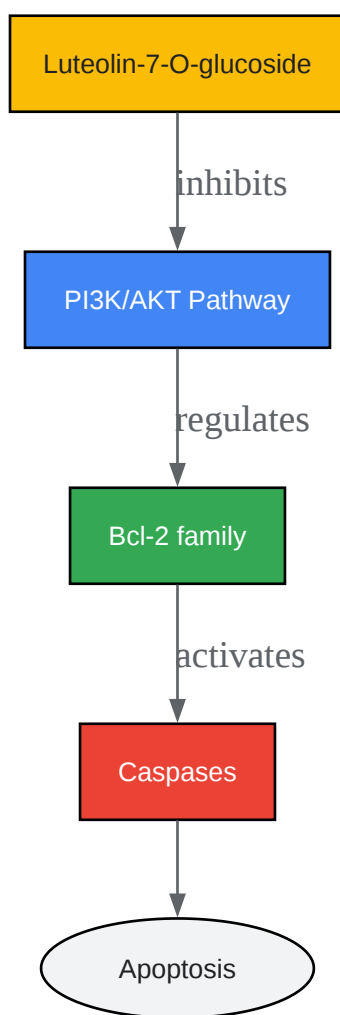
Nrf2/MAPK Mediated Antioxidant Pathway

Anti-cancer Activity

Luteolin has demonstrated anti-cancer effects by modulating various signaling pathways involved in cell proliferation, apoptosis, and metastasis.[2]

- **Apoptosis Induction:** Luteolin can induce apoptosis in cancer cells through both intrinsic and extrinsic pathways. It has been shown to upregulate the expression of pro-apoptotic proteins like Bax and downregulate anti-apoptotic proteins like Bcl-2.
- **Cell Cycle Arrest:** This flavonoid can cause cell cycle arrest at different phases, thereby inhibiting the proliferation of cancer cells.
- **AKT Signaling Pathway:** Luteolin-7-O-glucoside has been found to inhibit cell proliferation and modulate apoptosis in human nasopharyngeal carcinoma cells through the AKT signaling pathway.[9]

The following diagram depicts the involvement of the AKT signaling pathway in apoptosis modulated by luteolin-7-O-glucoside.



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AKT Signaling in Apoptosis

Conclusion and Future Directions

Luteolin-7-O-gentiobioside is a flavonoid glycoside with a confirmed chemical identity. While its pharmacokinetic profile has been characterized in a preclinical model, a significant gap exists in the scientific literature regarding its specific biological activities and mechanisms of action. The extensive research on the closely related compounds, luteolin and luteolin-7-O-glucoside, suggests that luteolin-7-O-gentiobioside may also possess anti-inflammatory, antioxidant, and anti-cancer properties. However, dedicated *in vitro* and *in vivo* studies are imperative to elucidate the unique pharmacological profile of luteolin-7-O-gentiobioside and to determine its potential as a therapeutic agent. Future research should focus on isolating or synthesizing this

compound in sufficient quantities to perform comprehensive biological evaluations and to explore its structure-activity relationship in comparison to other luteolin glycosides.

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